

Best practices for long-term storage of Elacridar solutions.

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Compound of Interest

Compound Name: Elacridar Hydrochloride

Cat. No.: B7934595

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Elacridar Solutions: Technical Support Center

This guide provides best practices, frequently asked questions, and troubleshooting advice for the long-term storage and experimental use of Elacridar solutions.

Frequently Asked Questions (FAQs): Storage and Handling

Q1: How should I store solid, powdered Elacridar?

Solid Elacridar is supplied as a crystalline solid and should be stored at -20°C.[1][2] Under these conditions, it is stable for at least four years.[1][2] Another source suggests stability for three years at -20°C or two years at 4°C.[3]

Q2: What is the recommended solvent for preparing Elacridar stock solutions?

Elacridar is soluble in organic solvents like Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF).[1] The solubility is approximately 1 mg/mL in DMSO and 5 mg/mL in DMF.[1] For in vitro studies, freshly opened, anhydrous DMSO is highly recommended, as moisture can significantly reduce solubility.[4]

Q3: What are the best practices for the long-term storage of Elacridar stock solutions?

For optimal long-term stability, stock solutions prepared in an organic solvent like DMSO should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles and stored under the following conditions:

- -80°C: Stable for 6 months to 2 years.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- -20°C: Stable for up to 1 month.[\[4\]](#)[\[5\]](#)

When preparing the stock solution, it is good practice to purge the solvent with an inert gas before dissolving the Elacridar.[\[1\]](#) Always store solutions tightly sealed and protected from moisture.[\[5\]](#)

Q4: How long can I store aqueous dilutions or working solutions of Elacridar?

Aqueous solutions of Elacridar are not stable. It is strongly recommended not to store aqueous solutions for more than one day.[\[1\]](#) For all experiments, especially in vivo studies, working solutions should be prepared fresh on the day of use.[\[6\]](#)

Q5: Are there any special handling precautions for Elacridar solutions?

Yes, Elacridar is known to be sensitive to light. Exposure to light, especially in neutral or alkaline solutions, can lead to degradation.[\[7\]](#) Therefore, solutions should be protected from light during preparation, storage, and experimentation wherever possible.

Data Presentation: Storage Condition Summary

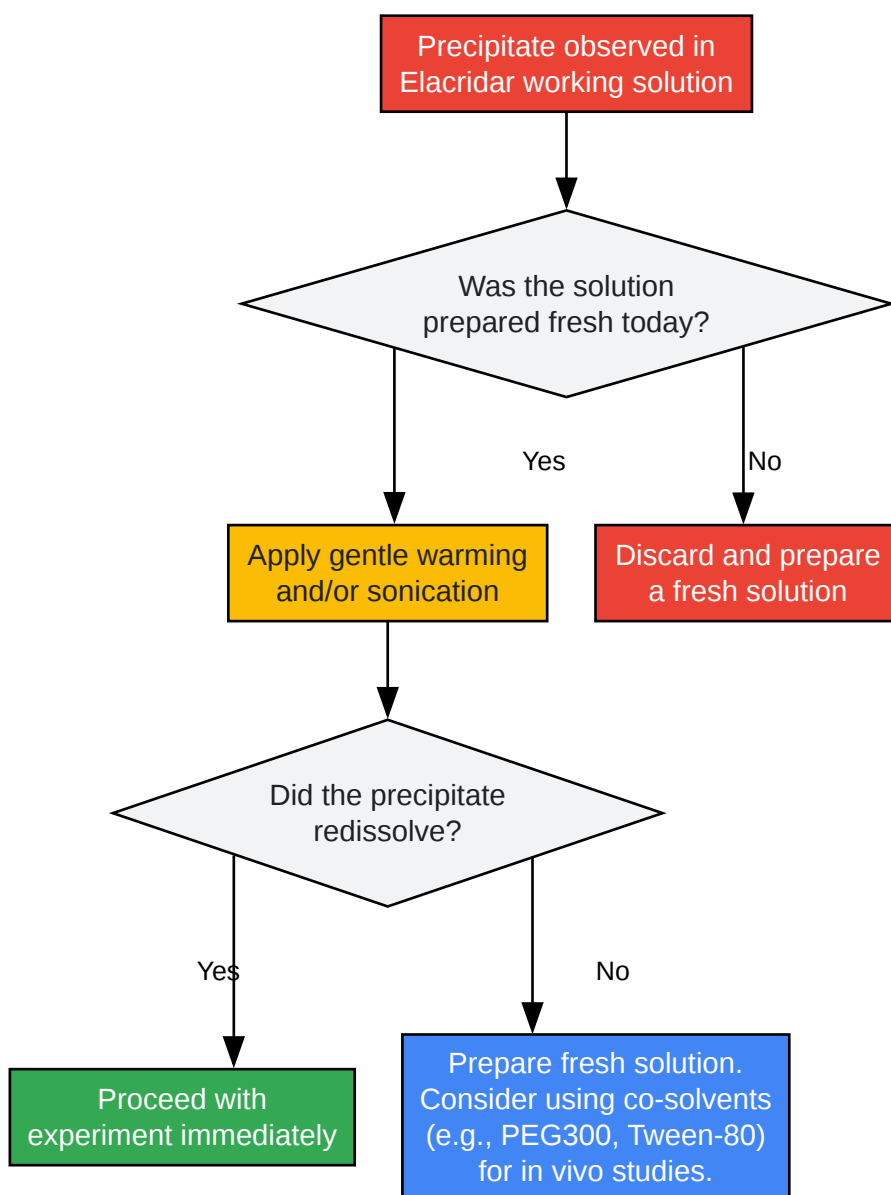
Form	Solvent/Matrix	Storage Temperature	Recommended Duration	Citations
Solid (Powder)	N/A	-20°C	≥ 4 years	[1] [2]
4°C	2 years	[3]		
Stock Solution	DMSO / DMF	-80°C	6 months - 2 years	[4] [5] [6]
-20°C	1 month	[4] [5]		
Aqueous/Working Solution	Aqueous Buffer (e.g., PBS)	2-8°C	≤ 1 day	[1]

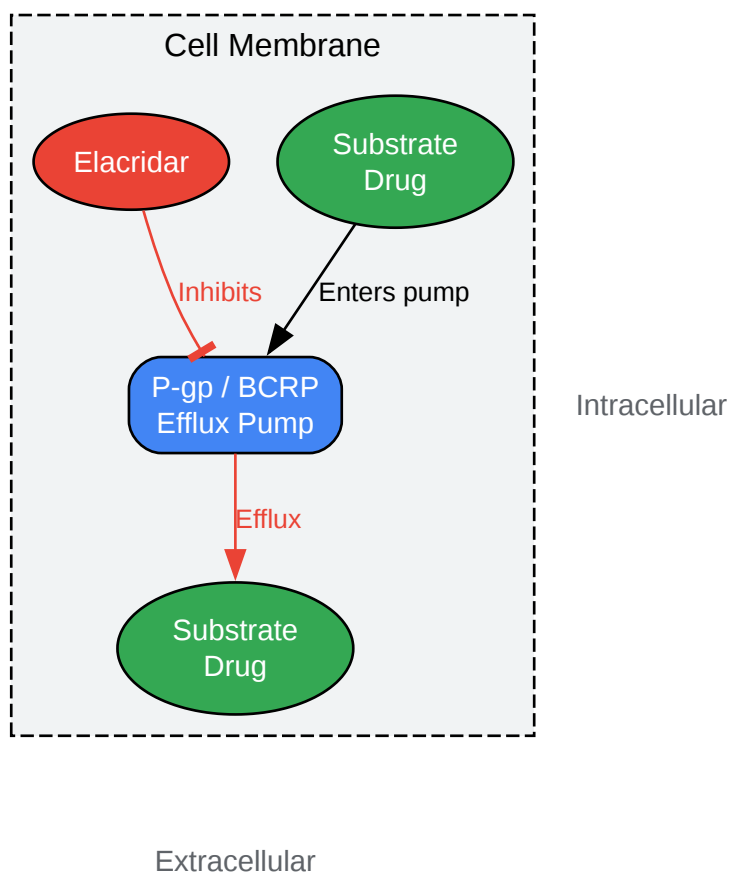
Troubleshooting Guides

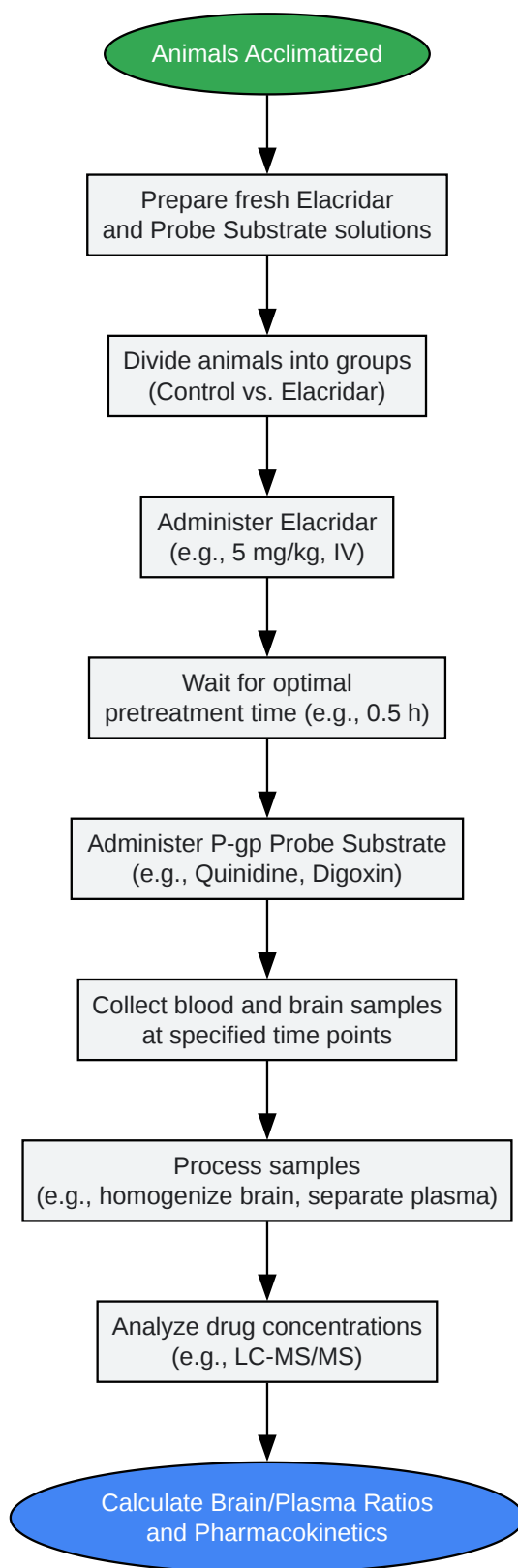
Issue 1: My Elacridar solution has precipitated after dilution.

Precipitation is a common issue due to Elacridar's poor solubility in aqueous buffers.[\[1\]](#)

- Cause: The percentage of organic solvent (like DMSO) in the final working solution is too low to maintain solubility.
- Solution:
 - Sonication/Warming: Gentle warming or sonication can help redissolve the precipitate.[\[5\]](#)
[\[6\]](#)
 - Formulation Adjustment: For in vivo experiments, consider using a co-solvent system. A common formulation involves preparing a stock in DMSO, then diluting with vehicles like PEG300 and Tween-80 before adding the final aqueous component (e.g., saline).[\[4\]](#)[\[5\]](#)
 - Fresh Preparation: Always prepare the final working solution immediately before use.[\[6\]](#)







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